

Identifying and mitigating potential hazards of 1-Chloro-3-ethoxypropane

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Compound of Interest

Compound Name: 1-Chloro-3-ethoxypropane

Cat. No.: B1362862

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Technical Support Center: 1-Chloro-3-ethoxypropane

This technical support center provides essential information for researchers, scientists, and drug development professionals on identifying and mitigating the potential hazards associated with **1-Chloro-3-ethoxypropane**. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues that may be encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Chloro-3-ethoxypropane**?

A1: **1-Chloro-3-ethoxypropane** is a flammable liquid and may cause skin and respiratory irritation upon prolonged exposure.^[1] Due to its flammable nature, it should be handled with care, away from ignition sources.

Q2: What are the physical and chemical properties of **1-Chloro-3-ethoxypropane**?

A2: **1-Chloro-3-ethoxypropane** is a clear, colorless liquid with a characteristic odor.^[1] Key physical and chemical properties are summarized in the table below.

Q3: Is there established toxicity data for **1-Chloro-3-ethoxypropane**?

A3: Specific quantitative toxicity data such as LD50 and LC50 values for **1-Chloro-3-ethoxypropane** are not readily available in publicly accessible databases and safety data sheets.[2] Similarly, permissible exposure limits (PELs) have not been established by major regulatory bodies for this specific compound.[3]

Q4: How should I properly store **1-Chloro-3-ethoxypropane** in the laboratory?

A4: Store **1-Chloro-3-ethoxypropane** in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep it away from heat, sparks, open flames, and other ignition sources.

Q5: What personal protective equipment (PPE) is required when handling **1-Chloro-3-ethoxypropane**?

A5: When handling **1-Chloro-3-ethoxypropane**, it is essential to wear appropriate personal protective equipment. This includes tightly fitting safety goggles, chemical-resistant gloves, and a lab coat or fire/flame resistant and impervious clothing.[2] If working in an area with insufficient ventilation or where exposure limits may be exceeded, a full-face respirator is recommended.[2]

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Unexpected Reaction Outcome	Purity of 1-Chloro-3-ethoxypropane	- Verify the purity of the compound using appropriate analytical techniques (e.g., GC, NMR). - Consider purifying the reagent if impurities are detected.
Reactivity with other reagents	- Review the compatibility of 1-Chloro-3-ethoxypropane with all other reagents in the reaction mixture. Avoid strong oxidizing agents. - Ensure the reaction is conducted under the recommended temperature and pressure conditions.	
Skin or Eye Irritation	Inadequate Personal Protective Equipment (PPE)	- Immediately flush the affected area with copious amounts of water for at least 15 minutes.[2] - Review and upgrade PPE to ensure full protection. For eyes, use tightly fitting safety goggles. For skin, use appropriate chemical-resistant gloves and protective clothing.[2]
Accidental Spill	- Follow the established spill cleanup protocol immediately. - Ensure adequate ventilation in the affected area.	
Fire	Proximity to Ignition Sources	- In case of a small fire, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[2] - For larger fires, evacuate the area and contact emergency services. -

Always handle 1-Chloro-3-ethoxypropane in a well-ventilated area away from open flames, hot surfaces, and sparks.

Disposal Issues

Improper Waste Segregation

- Dispose of 1-Chloro-3-ethoxypropane waste in a designated, labeled container for halogenated organic waste. - Do not mix with incompatible waste streams. - Follow your institution's and local regulations for hazardous waste disposal. The material can be disposed of by a licensed chemical destruction plant or by controlled incineration.^[2]

Data Presentation

Table 1: Physical and Chemical Properties of **1-Chloro-3-ethoxypropane**

Property	Value	Reference(s)
CAS Number	36865-38-0	[1]
Molecular Formula	C5H11ClO	[1][4][5]
Molecular Weight	122.59 g/mol	[1][4]
Appearance	Clear, colorless liquid	[1]
Boiling Point	125.9 °C at 760 mmHg	[1]
Flash Point	41.4 °C	[1]
Density	0.952 g/cm ³	[1]
Vapor Pressure	14.5 mmHg at 25°C	[1]
Refractive Index	1.408	[1]

Table 2: Toxicological Data for a Structurally Similar Compound: 1-Chloro-3-methoxypropane

Disclaimer: The following data is for 1-Chloro-3-methoxypropane (CAS No. 36215-07-3) and is provided as a reference due to the lack of specific data for **1-Chloro-3-ethoxypropane**. It is recommended to handle **1-Chloro-3-ethoxypropane** with a similar or higher level of caution.

Parameter	Value	Reference(s)
LD50 Oral (Rat)	>2000 mg/kg	[6]
GHS Hazard Statements	H225: Highly flammable liquid and vapor H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[7]

Table 3: Ecotoxicity Data for **1-Chloro-3-ethoxypropane**

Parameter	Result	Reference(s)
Toxicity to fish	No data available	[2]
Toxicity to daphnia and other aquatic invertebrates	No data available	[2]
Toxicity to algae	No data available	[2]

Experimental Protocols

Protocol 1: Standard Handling and Use of 1-Chloro-3-ethoxypropane

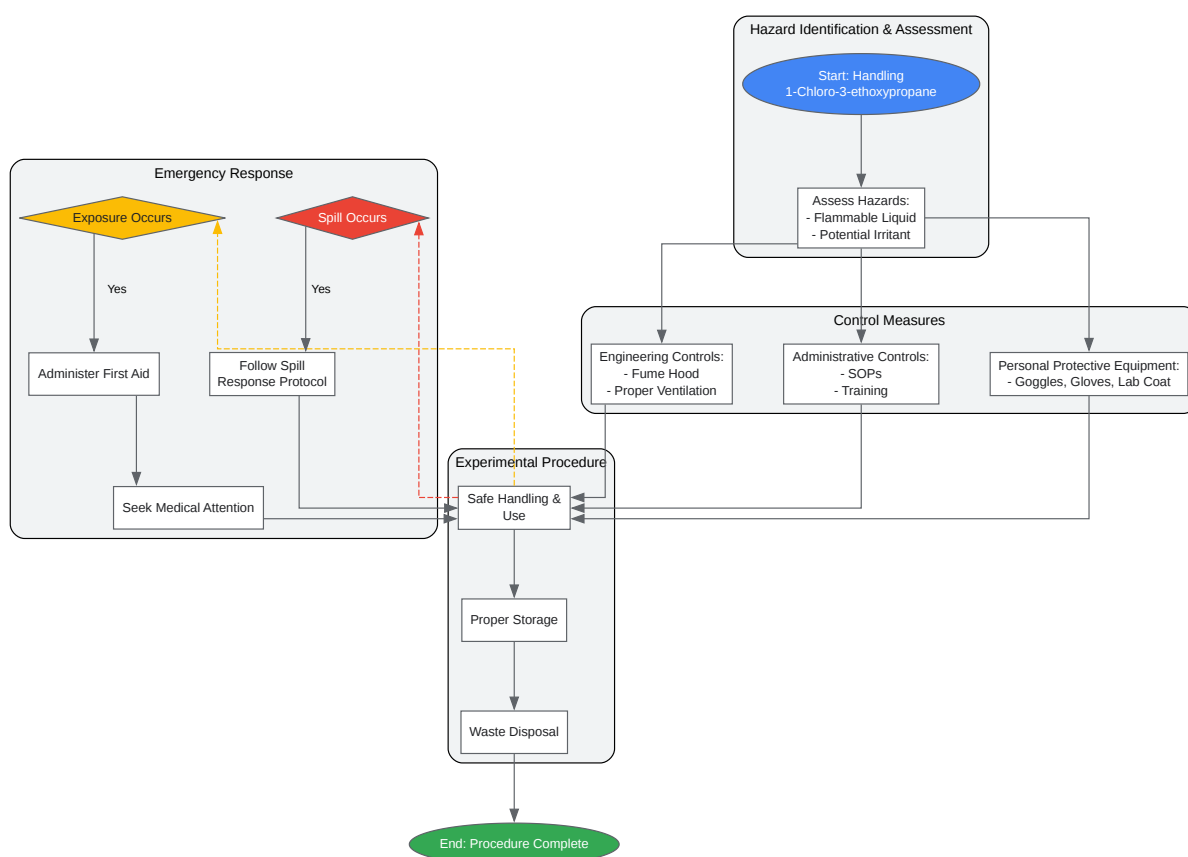
- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Gather all necessary PPE: safety goggles, chemical-resistant gloves (e.g., nitrile), and a flame-retardant lab coat.
 - Prepare a spill kit appropriate for flammable liquids.
- Handling:
 - Conduct all transfers and manipulations of **1-Chloro-3-ethoxypropane** inside a chemical fume hood.
 - Ground all equipment to prevent static discharge.
 - Use non-sparking tools.
 - Avoid inhalation of vapors and contact with skin and eyes.
- Storage:
 - After use, ensure the container is tightly sealed.

- Store the container in a designated flammable liquids cabinet, away from oxidizing agents and sources of ignition.
- Waste Disposal:
 - Collect all waste containing **1-Chloro-3-ethoxypropane** in a clearly labeled, sealed container for halogenated organic waste.
 - Follow all institutional and local regulations for hazardous waste disposal.

Protocol 2: Emergency Procedure for a Small Spill of **1-Chloro-3-ethoxypropane** (less than 100 mL)

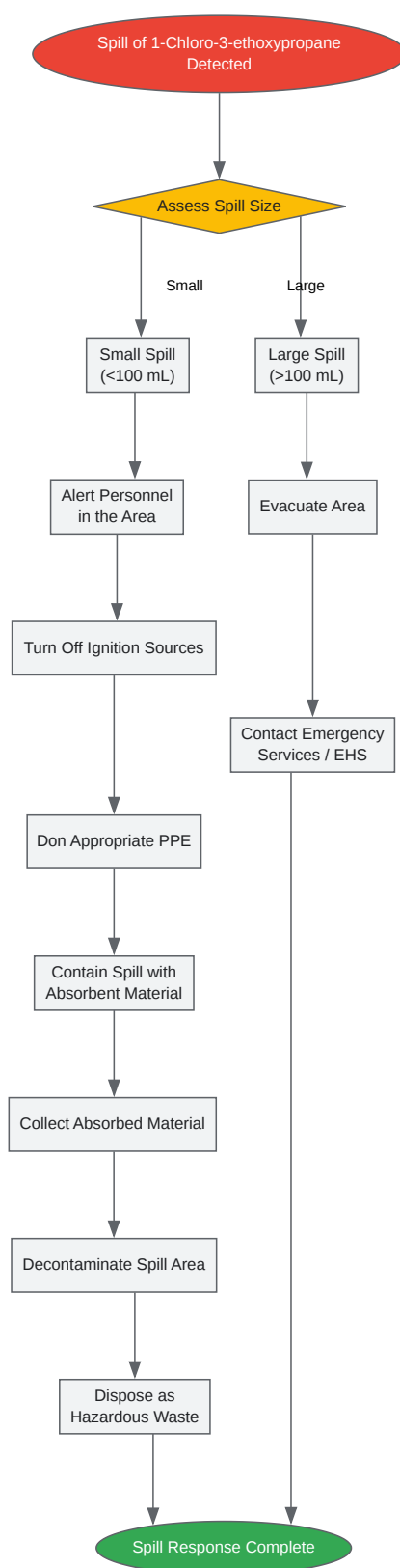
- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - If the spilled material is flammable, turn off all nearby ignition sources.
- Containment and Cleanup:
 - Wear appropriate PPE, including a respirator if vapor concentrations are high.
 - Confine the spill using a spill kit with absorbent materials (e.g., vermiculite, sand).
 - Carefully collect the absorbed material into a sealable container.
- Decontamination:
 - Clean the spill area with soap and water.
- Waste Disposal:
 - Label the container with the spilled material and dispose of it as hazardous waste according to institutional guidelines.

Mandatory Visualization



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Caption: Hazard mitigation workflow for **1-Chloro-3-ethoxypropane**.



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Caption: Decision logic for responding to a **1-Chloro-3-ethoxypropane** spill.

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References

- 1. lookchem.com [lookchem.com]
- 2. echemi.com [echemi.com]
- 3. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- 4. 1-Chloro-3-ethoxypropane | C₅H₁₁ClO | CID 520820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. 1-Chloro-3-methoxypropane for synthesis 36215-07-3 [sigmaaldrich.com]
- 7. 1-Chloro-3-methoxypropane | C₄H₉ClO | CID 118927 - PubChem [pubchem.ncbi.nlm.nih.gov]
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